

# A Comparative Guide: Trichomycin B versus Amphotericin B Antifungal Potency

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## Compound of Interest

Compound Name: *Trichomycin B*

Cat. No.: *B1175055*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the antifungal agents **Trichomycin B** and Amphotericin B. While both are polyene macrolides that target the fungal cell membrane, a significant disparity exists in the available scientific literature regarding their antifungal potency. Amphotericin B has been extensively studied and is a cornerstone of antifungal therapy, whereas quantitative data on the efficacy of **Trichomycin B** is notably scarce.

## Executive Summary

Amphotericin B is a well-characterized polyene antifungal with a broad spectrum of activity against many clinically important fungi. Its potency, defined by Minimum Inhibitory Concentration (MIC) values, is well-documented. In contrast, **Trichomycin B**, also a polyene macrolide, is reported to have lower antifungal activity compared to its counterpart, Trichomycin A. However, specific MIC values for **Trichomycin B** against a range of fungal pathogens are not readily available in published literature, precluding a direct quantitative comparison with Amphotericin B. Both compounds are believed to share a similar mechanism of action, involving the disruption of the fungal cell membrane via interaction with ergosterol.

## Data Presentation: Antifungal Potency

Due to the limited availability of specific data for **Trichomycin B**, a direct side-by-side comparison of MIC values is not possible at this time. The following tables summarize the available information for both compounds.

Table 1: Antifungal Potency of Amphotericin B

Fungal Species	MIC Range (µg/mL)	MIC <sub>50</sub> (µg/mL)	MIC <sub>90</sub> (µg/mL)
Candida albicans	0.125 - 1.0	0.5	1.0
Candida glabrata	0.125 - 1.0	0.5	1.0
Candida parapsilosis	0.125 - 1.0	0.25	0.5
Candida tropicalis	0.25 - 1.0	0.5	1.0
Candida krusei	0.5 - 2.0	1.0	2.0
Aspergillus fumigatus	0.25 - 2.0	1.0	1.0
Aspergillus flavus	0.5 - 2.0	1.0	2.0
Aspergillus niger	0.5 - 2.0	1.0	2.0
Aspergillus terreus	1.0 - 4.0	2.0	4.0
Cryptococcus neoformans	0.125 - 0.5	0.25	0.5

Note: MIC values can vary depending on the specific isolate, testing methodology, and laboratory.

Table 2: Antifungal Potency of **Trichomycin B**

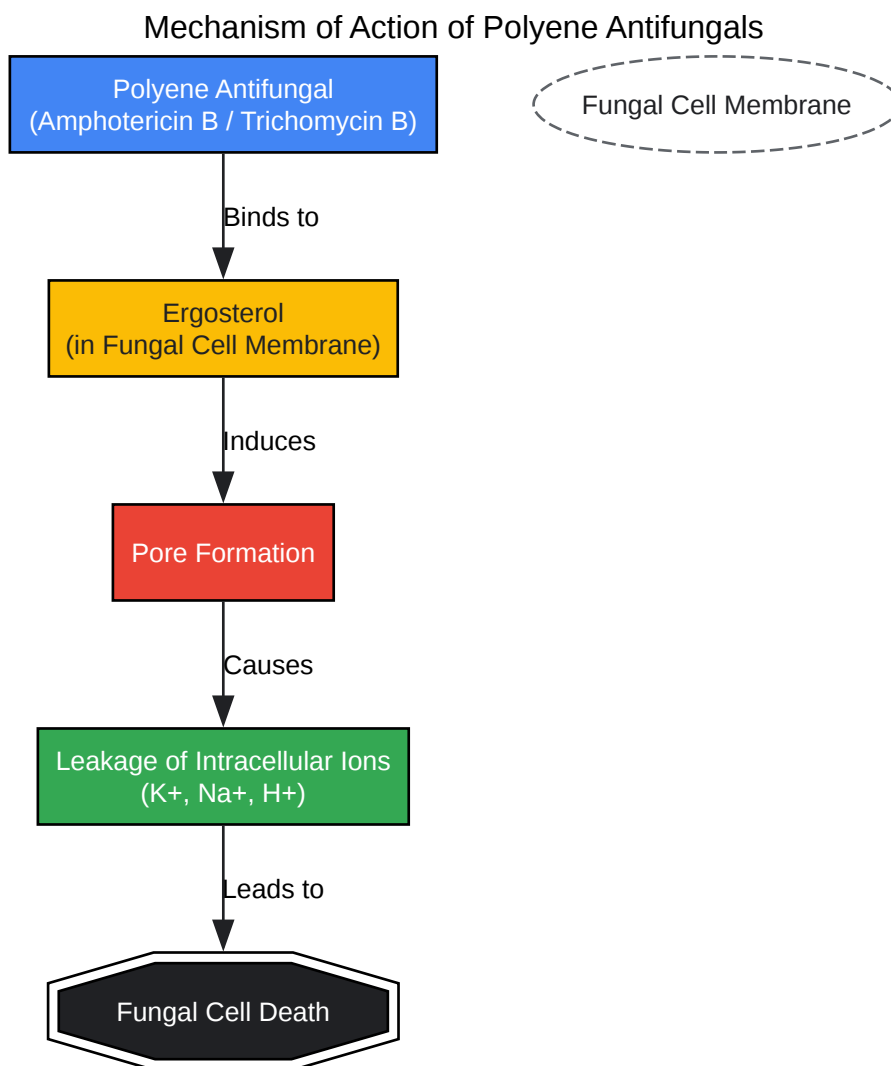
Fungal Species	MIC Range (µg/mL)	MIC <sub>50</sub> (µg/mL)	MIC <sub>90</sub> (µg/mL)
Various Fungi and Yeasts	Data not available	Data not available	Data not available

A 1990 study by Komori et al. reported that **Trichomycin B** possessed lower activities against fungi and yeasts than Trichomycin A, but did not provide specific MIC values[1].

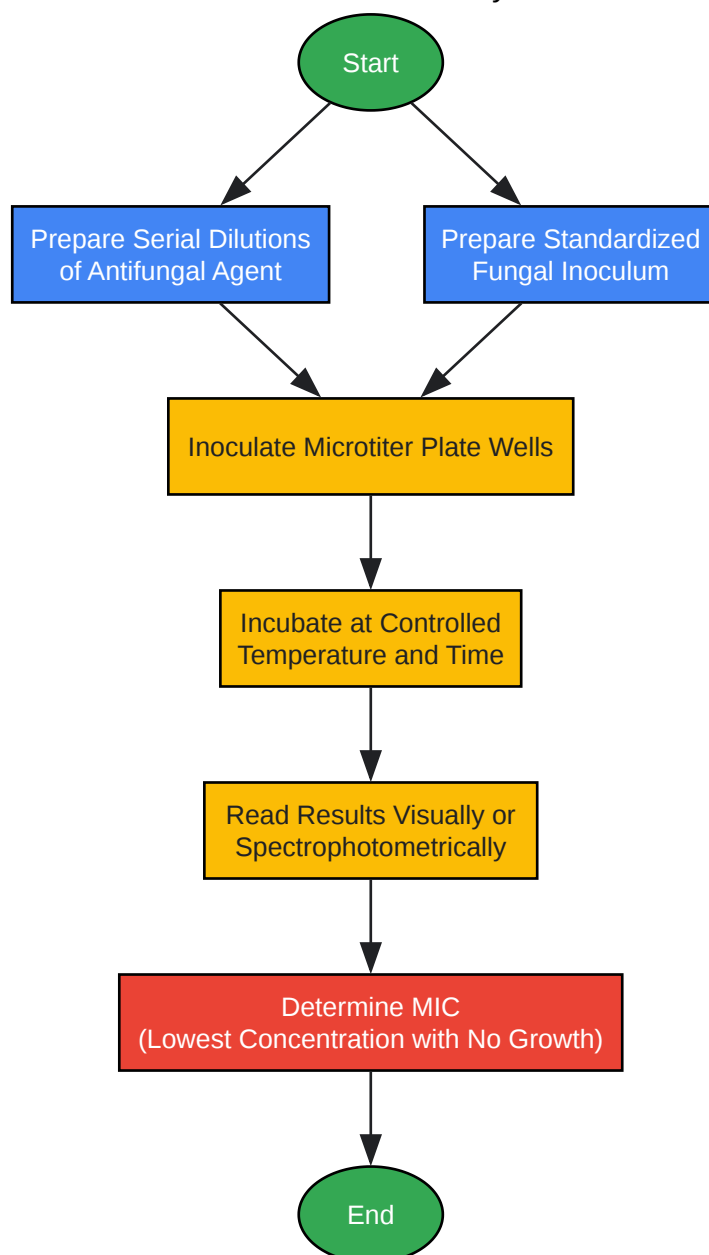
## Mechanism of Action

Both Amphotericin B and **Trichomycin B** are polyene macrolides and are understood to exert their antifungal effects through a similar mechanism of action.

Signaling Pathway: Polyene Macrolide Interaction with Fungal Cell Membrane



## Broth Microdilution MIC Assay Workflow



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## References

- 1. Trichomycin B, a polyene macrolide from Streptomyces - PubMed [pubmed.ncbi.nlm.nih.gov]
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